Technical Guide: Synthesis of N-(Cyanomethyl)acetamide

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Compound of Interest	
Compound Name:	*N-(Cyanomethyl)acetamide*
CAS No.:	*4814-80-6*
Cat. No.:	*B1595835*

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CAS Number: 1605-18-1 (also referenced as 4814-80-6 in some databases for related salts/isomers; 1605-18-1 is the standard for the neutral species). Synonyms: Acetamidoacetonitrile, N-Acetylaminoacetonitrile. Molecular Formula:

Molecular Weight: 98.10 g/mol

Executive Summary

N-(Cyanomethyl)acetamide is a critical bifunctional intermediate featuring both an amide and a nitrile moiety.[1] It serves as a pivotal precursor in the synthesis of agrochemicals (specifically the fungicide Cymoxanil) and as a peptide mimic in medicinal chemistry.

This guide details the two primary synthetic pathways:

- Nucleophilic Acyl Substitution (The Standard Route): Acetylation of aminoacetonitrile sulfate.
- Dehydration (The Alternative Route): Conversion of N-acetylglycinamide to the nitrile.

Primary Route: Acetylation of Aminoacetonitrile

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This is the preferred industrial and laboratory method due to the availability of aminoacetonitrile salts and the high atom economy of the acetylation step.

Mechanistic Pathway

The reaction proceeds via a Nucleophilic Acyl Substitution. The amino group of aminoacetonitrile (liberated from its sulfate salt) attacks the carbonyl carbon of acetic anhydride.

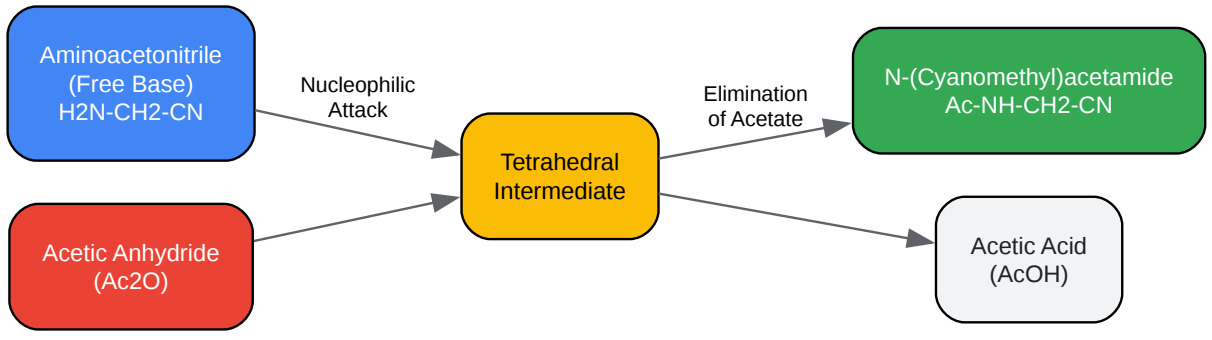
- Liberation: The base (Sodium Acetate) deprotonates the ammonium salt (

  ), generating the free nucleophile (

).
- Attack: The lone pair on the nitrogen attacks the carbonyl carbon of acetic anhydride, forming a tetrahedral intermediate.
- Elimination: The intermediate collapses, expelling the acetate ion as a leaving group.
- Proton Transfer: Rapid proton loss restores neutrality, yielding **N-(Cyanomethyl)acetamide**.

Visualization: Reaction Mechanism

The following diagram illustrates the electron flow and transition states for the acetylation process.



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Caption: Step-wise mechanistic flow from nucleophilic attack to product formation.

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Experimental Protocol

Reagents:

- Aminoacetonitrile Sulfate (2:1 salt): 10.0 g (approx. 48 mmol eq. of amine)
- Acetic Anhydride: 6.0 mL (63 mmol, 1.3 eq)
- Sodium Acetate (Anhydrous): 8.0 g (Buffer/Base)
- Water: 30 mL
- Ethyl Acetate (for extraction)

Step-by-Step Methodology:

- Preparation of Aqueous Phase: In a 100 mL round-bottom flask, dissolve 10.0 g of aminoacetonitrile sulfate and 8.0 g of sodium acetate in 30 mL of water. Stir until fully dissolved.
  - Critical Control Point: The solution must be homogenous. If the salt does not dissolve, gently warm to 30°C, then cool back to room temperature.
- Acetylation: Cool the solution to 0–5°C using an ice bath. Add acetic anhydride (6.0 mL) dropwise over 15 minutes.
  - Why? The reaction is exothermic. Rapid addition can lead to hydrolysis of the anhydride rather than acetylation of the amine.
- Reaction: Remove the ice bath and allow the mixture to stir at room temperature (20–25°C) for 2 hours.
  - Self-Validation: Monitor reaction progress via TLC (SiO2, EtOAc:Hexane 1:1). The starting amine spot (ninhydrin active) should disappear.
- Workup:
  - Extract the reaction mixture with Ethyl Acetate (

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mL).

- Combine organic layers and wash with saturated

  (to remove acetic acid) and Brine.

- Dry over anhydrous

  .

- Isolation: Concentrate under reduced pressure. The residue will crystallize upon cooling.
  - Yield Expectation: 75–85%.
  - Melting Point: 78–80°C.

Alternative Route: Dehydration of N-Acetylglycinamide

This route is useful when starting from glycine derivatives or when avoiding free amino-nitriles (which can be unstable).

Mechanistic Pathway

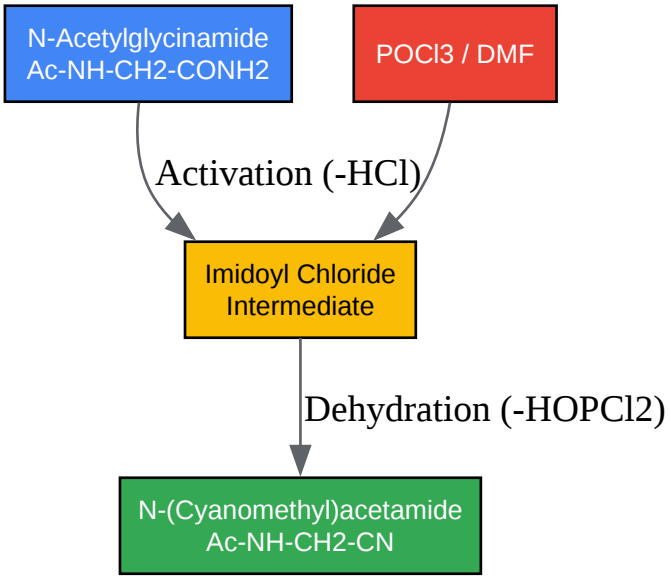
This transformation involves the dehydration of a primary amide to a nitrile using a dehydrating agent like Phosphorus Oxychloride (

).

- Activation: The amide oxygen attacks the electrophilic phosphorus, creating an activated imidoyl phosphate intermediate.
- Elimination: Base-promoted elimination of the phosphate group yields the nitrile bond.

Visualization: Dehydration Workflow

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Caption: Conversion of the primary amide group to a nitrile via POCl3 activation.

Analytical Data & Validation

To ensure the integrity of the synthesized compound, compare results against these standard parameters.

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Parameter	Specification	Diagnostic Signal
Physical State	White Crystalline Solid	N/A
Melting Point	78–80°C	Sharp range indicates high purity.
IR Spectroscopy	Nitrile Stretch ( )	Distinct peak at 2250 cm^{-1}.
IR Spectroscopy	Amide Carbonyl ( )	Strong peak at 1650–1660 cm^{-1}.
1H NMR (DMSO-d6)	Methylene ( )	Doublet/Singlet at ~4.1 ppm.
1H NMR (DMSO-d6)	Acetyl Methyl ( )	Singlet at ~1.9 ppm.

Safety & Handling (E-E-A-T)

Cyanide Precursors: While **N-(Cyanomethyl)acetamide** holds the cyanide group covalently, the starting material (Aminoacetonitrile) and byproducts in the dehydration route can liberate HCN under acidic conditions.

- Engineering Control: All reactions must be performed in a functioning fume hood.
- Waste Disposal: Aqueous waste from the acetylation (containing sodium acetate and traces of nitrile) should be treated as hazardous chemical waste. Do not acidify the waste stream without verifying the absence of free cyanide.
- Skin Contact: Nitriles can penetrate the skin. Use Nitrile gloves (double gloving recommended for the dehydration step involving

).

References

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- Title: Method for preparing aminoacetonitrile sulfate.
- General Acetylation of Amines: Title: N-Acetylation of Amines in Continuous-Flow with Acetonitrile. Source: National Institutes of Health (NIH) / Molecules. URL:[Link]
- Compound Properties & CAS Data: Title: **N-(Cyanomethyl)acetamide** (CAS 4814-80-6 / 1605-18-1). Source: PubChem. URL:[Link]
- Title: Process for the preparation of 2-cyano-N-[(ethylamino)carbonyl]-2-(methoxyimino)acetamide (Cymoxanil).

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Sources

- 1. N-(Cyanomethyl)acetamide | 4814-80-6 | Benchchem [benchchem.com]
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